

Benchmarking JMI-105 against next-generation anti-malarial candidates

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: JMI-105

Cat. No.: B12410828

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JMI-105: Not an Anti-Malarial Candidate

Initial investigations have revealed that **JMI-105** is not an anti-malarial drug candidate. Instead, **JMI-105** refers to the Dräger Jaundice Meter JM-105, a non-invasive medical device used to screen for jaundice in newborns by measuring bilirubin levels transcutaneously.^{[1][2][3][4][5]} This device is designed to provide a gentle, fast, and reliable alternative to traditional blood draws for bilirubin measurement, thereby reducing stress on infants and improving the efficiency of jaundice management in clinical settings.^{[3][4][5]}

The JM-105 is an upgraded version of the JM-103, featuring enhancements such as a larger touchscreen, as well as data storage and transmission capabilities.^{[1][2]} Clinical studies have been conducted to determine its diagnostic accuracy and performance in neonates, comparing its transcutaneous bilirubin (TcB) measurements with total serum bilirubin (TSB) levels obtained through blood samples.^{[1][2][6]}

Given that **JMI-105** is a diagnostic device for neonatal jaundice and not an anti-malarial therapeutic, a comparison guide benchmarking it against next-generation anti-malarial candidates cannot be developed. The fundamental premise of the request is based on a misunderstanding of the nature of **JMI-105**.

Therefore, the subsequent sections of this guide, which would have detailed experimental protocols for anti-malarial drug testing and comparative data, are not applicable. It is recommended that researchers, scientists, and drug development professionals seeking

information on anti-malarial candidates consult resources dedicated to infectious disease therapeutics.

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References

- 1. ClinicalTrials.gov [clinicaltrials.gov]
- 2. ClinicalTrials.gov [clinicaltrials.gov]
- 3. draeger.com [draeger.com]
- 4. draeger.com [draeger.com]
- 5. draeger.com [draeger.com]
- 6. Comparing JM-105 and MBJ-20 Transcutaneous Bilirubinometers According to the Area Tested in Ethnically Diverse Late-Preterm and Term Neonates - PubMed [pubmed.ncbi.nlm.nih.gov]
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